

Physicochemical Properties of 3-Bromo-5-fluorobenzonitrile

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Compound of Interest

Compound Name: 3-Bromo-5-fluorobenzonitrile

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A summary of the key physical and chemical properties of **3-Bromo-5-fluorobenzonitrile** is presented below. These properties are essential for understanding its behavior in various solvent systems.

Property	Value	Reference
Molecular Formula	C ₇ H ₃ BrFN	[1][2][3]
Molecular Weight	200.01 g/mol	[1][2][3]
Melting Point	43 °C	[2][4]
Boiling Point	218.7 ± 20.0 °C (Predicted)	[2][4]
Density	1.69 ± 0.1 g/cm ³ (Predicted)	[2][4]
Appearance	Solid	
Solubility	Soluble in Methanol	[4]

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the experimental determination of the solubility of **3-Bromo-5-fluorobenzonitrile** in various solvents. This protocol is based on standard laboratory practices for solubility assessment.[5][6][7]

Objective: To quantitatively determine the solubility of **3-Bromo-5-fluorobenzonitrile** in a range of common laboratory solvents at a specified temperature (e.g., 25 °C).

Materials:

- **3-Bromo-5-fluorobenzonitrile** (solid)
- A selection of solvents (e.g., water, ethanol, methanol, acetone, dichloromethane, ethyl acetate, hexane)
- Analytical balance
- Vials or test tubes with screw caps
- Vortex mixer or magnetic stirrer
- Constant temperature bath or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

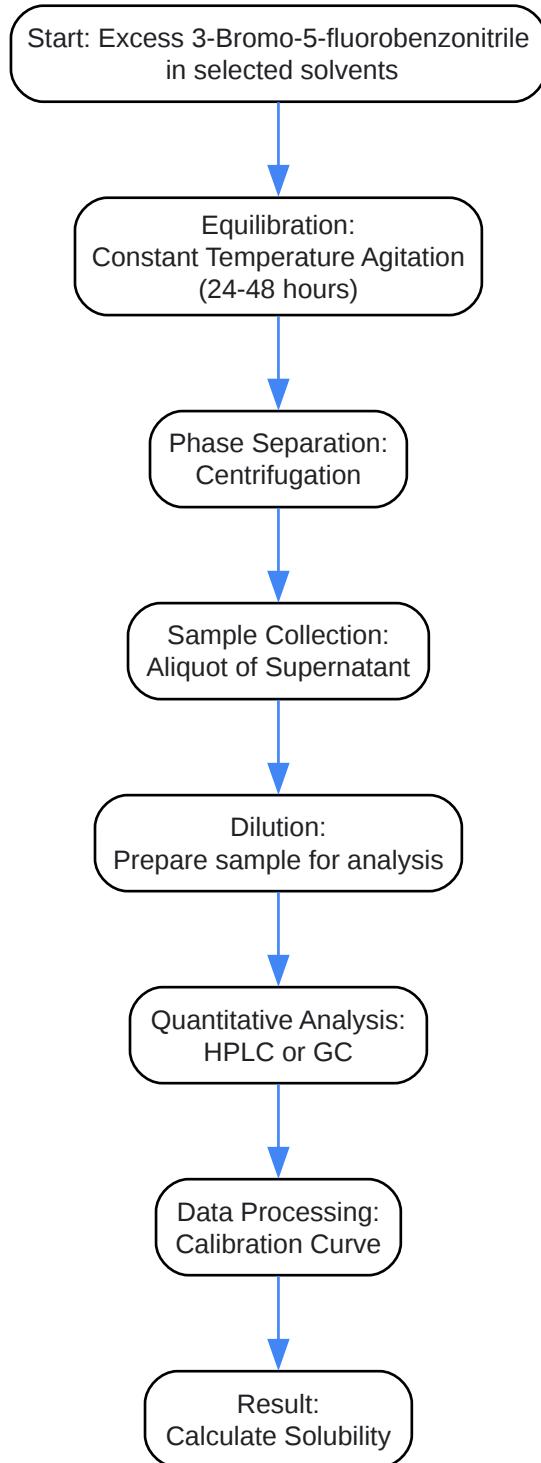
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Bromo-5-fluorobenzonitrile** to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures using a vortex mixer or magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:

- After the equilibration period, allow the vials to stand undisturbed in the constant temperature bath for a short time to allow the excess solid to settle.
- To ensure complete separation of the solid and liquid phases, centrifuge the vials at a moderate speed.
- Sample Preparation for Analysis:
 - Carefully withdraw an aliquot of the clear supernatant from each vial.
 - Dilute the aliquot with a known volume of a suitable solvent to a concentration within the linear range of the analytical method (HPLC or GC).
- Quantitative Analysis:
 - Prepare a series of standard solutions of **3-Bromo-5-fluorobenzonitrile** of known concentrations.
 - Analyze the standard solutions and the diluted samples using a validated HPLC or GC method.
 - Construct a calibration curve from the data obtained with the standard solutions.
 - Determine the concentration of **3-Bromo-5-fluorobenzonitrile** in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution, taking into account the dilution factor. The result is the solubility of **3-Bromo-5-fluorobenzonitrile** in that specific solvent at the tested temperature, typically expressed in mg/mL or mol/L.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3-Bromo-5-fluorobenzonitrile**.

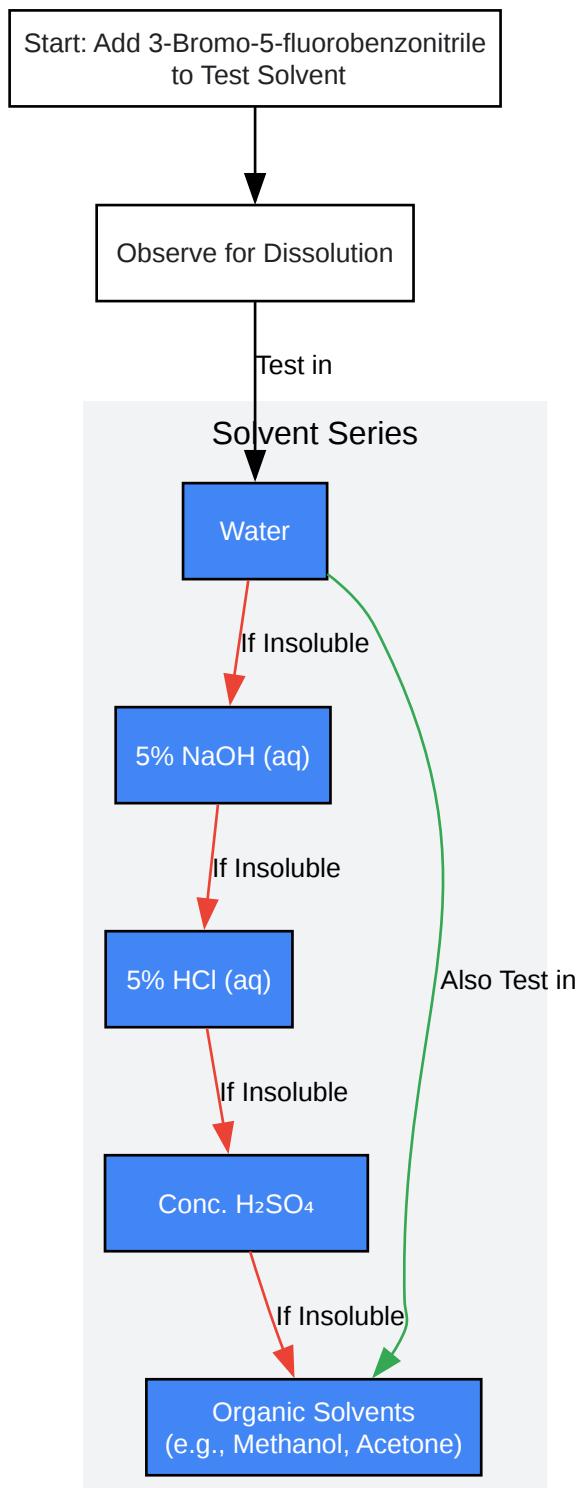


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Caption: Workflow for determining the solubility of a chemical compound.

Logical Flow for Qualitative Solubility Testing

For a rapid initial assessment, a qualitative solubility testing scheme can be employed. This helps in classifying the compound based on its solubility in different types of solvents.[5][7][8]



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